

A Comprehensive Guide to (3-Bromopropoxy)-tert-butyldimethylsilane: Nomenclature and Key Properties

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Compound of Interest

Compound Name: (3-Bromopropoxy)-tert-butyldimethylsilane

Cat. No.: B048924

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For researchers, scientists, and professionals in drug development, precise communication and identification of chemical compounds are paramount. This technical guide provides an in-depth overview of the alternative names and essential physicochemical properties of **(3-Bromopropoxy)-tert-butyldimethylsilane**, a versatile reagent in organic synthesis.

Nomenclature and Synonyms

(3-Bromopropoxy)-tert-butyldimethylsilane is known by a variety of names in chemical literature and commercial catalogs. Understanding these synonyms is crucial for efficient literature searches and procurement.

The systematic International Union of Pure and Applied Chemistry (IUPAC) name for this compound is (3-bromopropoxy)(tert-butyl)dimethylsilane.^[1]

This compound is also widely identified by its CAS (Chemical Abstracts Service) Registry Number, which is 89031-84-5.^{[1][2][3][4][5][6][7][8]}

A comprehensive list of its common synonyms includes:

- 1-((tert-Butyldimethylsilyl)oxy)-3-bromopropane^{[3][4]}
- 1-Bromo-3-(tert-butyldimethylsiloxy)propane^{[3][4]}

- 1-Bromo-3-[(tert-butyldimethylsilyl)oxy]propane[3][4]
- 1-Bromo-3-[(tert-butyldimethylsilyl)oxy]propane[3][4]
- 3-((tert-Butyldimethylsilyl)oxy)-1-bromopropane[3][4]
- 3-(tert-Butyldimethylsilyloxy)propyl bromide[1][4]
- 3-Bromopropyl tert-butyl(dimethyl)silyl ether[1]
- tert-Butyl(3-bromopropoxy)dimethylsilane[1][4]
- Silane, (3-bromopropoxy)(1,1-dimethylethyl)dimethyl-[1][4]

Physicochemical Data

A summary of the key quantitative properties of **(3-Bromopropoxy)-tert-butyldimethylsilane** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₉ H ₂₁ BrOSi
Molecular Weight	253.25 g/mol [1][3][6][8]
CAS Number	89031-84-5[1][2][3][4][5][6][7][8]
Boiling Point	182 °C (lit.)[6]
Density	1.093 g/mL at 25 °C (lit.)[6]
Refractive Index	n _{20/D} 1.451 (lit.)
Flash Point	85 °C (185 °F) - closed cup
InChI Key	QGMROEZDWJTIDW-UHFFFAOYSA-N[1]
SMILES	CC(C)(C)--INVALID-LINK--(C)OCCCB[3]

Experimental Protocols

While this guide focuses on the nomenclature and properties of **(3-Bromopropoxy)-tert-butyldimethylsilane**, it is important to note its application as an alkylating agent in various synthetic procedures. Detailed experimental protocols for its use can be found in peer-reviewed literature. For instance, it is utilized in the synthesis of:

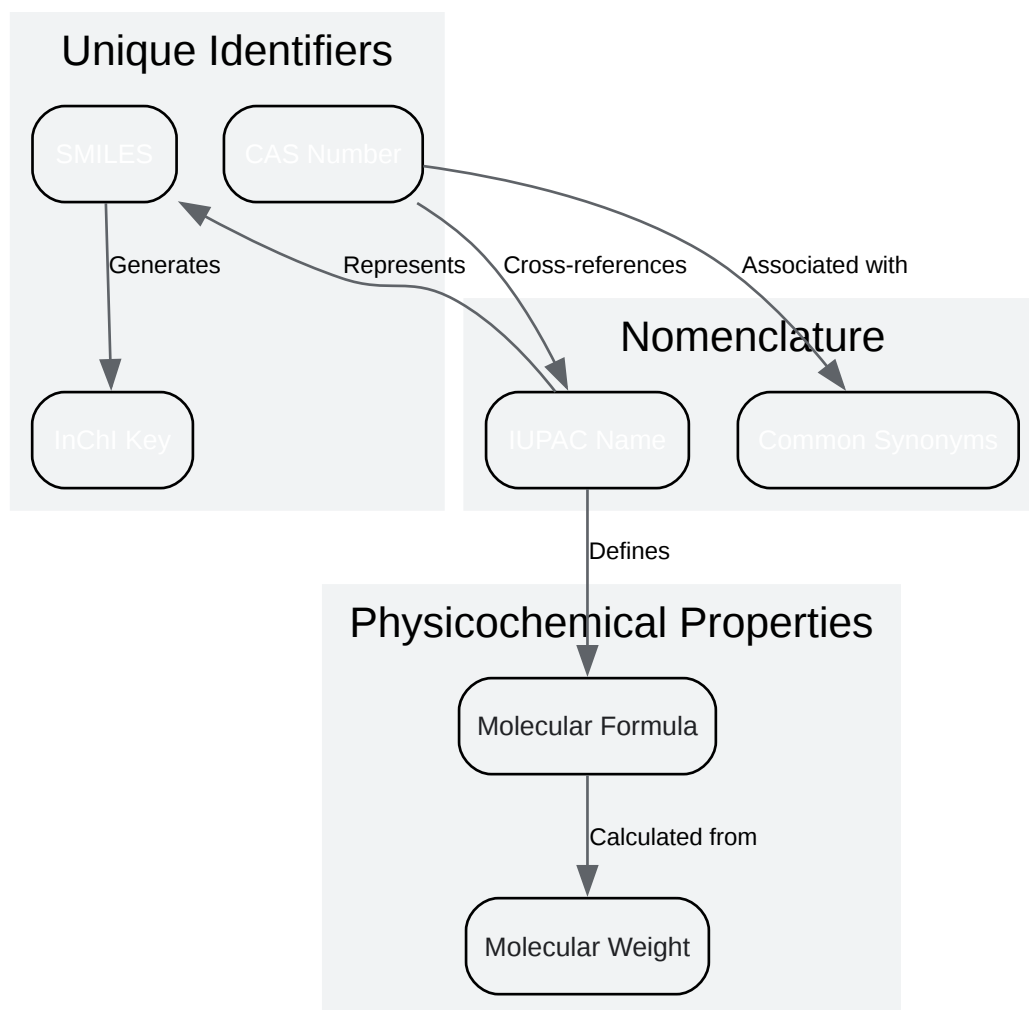
- N-[2-[N-[3-(tert-butyldimethylsilyloxy)propyl]-N-ethylamino]ethyl]phthalimide[6][7]
- O-(3-tert-butyldimethylsilyloxypropyl)-N-(tert-butoxycarbonyl)-L-tyrosine methyl ester[6][7]
- tert-butyldimethyl-[3-(3-methyl-2-nitrophenoxy)propoxy]silane[6][7]

Researchers should consult the specific publications for detailed methodologies, including reaction conditions, purification techniques, and analytical data.

Logical Relationships in Chemical Identification

The accurate identification of a chemical compound relies on a hierarchical and interconnected set of identifiers. The following diagram illustrates the relationship between the various names and identifiers for **(3-Bromopropoxy)-tert-butyldimethylsilane**.

Chemical Identifier Relationships



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Caption: Interconnectivity of chemical nomenclature and identifiers.

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